

Technical Support Center: Personal Protective Equipment (PPE) for Handling Nitriles

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Compound of Interest

Compound Name: *3,4-Dichlorophenylacetonitrile*

Cat. No.: *B104814*

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This technical support center provides comprehensive guidance for researchers, scientists, and drug development professionals on the selection and use of Personal Protective Equipment (PPE) when handling nitriles.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with nitriles in a laboratory setting?

A1: Nitriles can present several hazards, including:

- **Toxicity:** Some nitriles are highly toxic and can be absorbed through the skin or inhaled. For example, acetonitrile can metabolize to cyanide in the body.
- **Skin Irritation:** Prolonged or repeated contact with certain nitriles can cause skin irritation or dermatitis.
- **Flammability:** Many nitriles are flammable liquids and pose a fire risk.
- **Eye Damage:** Splashes can cause serious eye irritation or damage.

Q2: What is the most important piece of PPE when working with nitriles?

A2: While all PPE is important, chemically resistant gloves are critical to prevent dermal absorption, which is a primary route of exposure for many nitriles.

Q3: How often should I change my nitrile gloves?

A3: Disposable nitrile gloves should be changed immediately after any known contamination or after a maximum of two hours of continuous use. For more hazardous nitriles or prolonged tasks, consider using thicker, reusable nitrile gloves and follow the manufacturer's guidelines for decontamination and reuse.

Q4: Can I reuse disposable nitrile gloves?

A4: No, disposable nitrile gloves are designed for single use and should be discarded immediately after a task is complete or if they become contaminated. Reusing them can lead to unseen degradation and expose you to the chemicals you are trying to protect against.

Q5: What does "breakthrough time" mean for a glove?

A5: Breakthrough time is the time it takes for a chemical to permeate through the glove material and be detected on the inside. A longer breakthrough time indicates better protection.

Troubleshooting Guides

Issue: My nitrile gloves feel sticky or have changed color after handling a solvent.

- Cause: This is a sign of glove degradation. The solvent is breaking down the polymer structure of the glove material, compromising its protective barrier.
- Solution: Immediately remove and discard the gloves. Wash your hands thoroughly with soap and water. Select a glove with a higher resistance to that specific solvent. Refer to the chemical resistance tables below.

Issue: I've spilled a small amount of a nitrile-containing solution on my lab coat.

- Cause: Accidental splash during handling.
- Solution:
 - Immediately move away from the spill area to a safe location.

- Remove the contaminated lab coat, being careful not to let the contaminated area touch your skin or inner clothing.
- If the spill has soaked through to your personal clothing, remove that as well.
- If skin contact has occurred, flush the affected area with copious amounts of water for at least 15 minutes.
- Place the contaminated lab coat in a designated, labeled bag for hazardous waste disposal or professional laundering, according to your institution's policy.
- Report the spill to your supervisor or safety officer.

Issue: I can smell the chemical I'm working with, even though I'm wearing a respirator.

- Cause: This could indicate several problems:
 - The respirator is not properly fitted, and there is a leak in the face seal.
 - The respirator cartridge is saturated and no longer effective.
 - The wrong type of cartridge is being used for the specific chemical.
- Solution:
 - Leave the hazardous area immediately.
 - Check the fit of your respirator. You should perform a positive and negative pressure seal check every time you put on your respirator.
 - If the fit is good, the cartridge may be saturated. Replace it with a new one.
 - Verify that you are using the correct cartridge type for the nitrile compound you are handling. For most organic nitriles, an organic vapor (OV) cartridge is appropriate.

Issue: My safety glasses are fogging up, impairing my vision.

- Cause: Temperature differences and humidity can cause fogging on the inside of the lenses.

- Solution:
 - Use safety glasses or goggles with an anti-fog coating.
 - Ensure there is adequate ventilation in your workspace.
 - Take periodic breaks to allow your glasses to defog in a safe area.
 - Some safety goggles are designed with indirect ventilation to help reduce fogging while still protecting from splashes.

Data Presentation: Nitrile Glove Chemical Resistance

The following tables provide a summary of the chemical resistance of nitrile gloves to common laboratory chemicals, including nitriles. Data is presented as breakthrough time (BTT) in minutes.

Table 1: Nitrile Glove Resistance to Common Nitriles

Chemical	CAS Number	Glove Thickness (mils)	Breakthrough Time (minutes)
Acetonitrile	75-05-8	4	< 15
8	15 - 30		
Acrylonitrile	107-13-1	4	< 10
8	10 - 20		
Propionitrile	107-12-0	4	< 15
8	15 - 30		
Butyronitrile	109-74-0	4	< 20
8	20 - 40		
Benzonitrile	100-47-0	4	< 30
8	30 - 60		

Table 2: Nitrile Glove Resistance to Common Laboratory Solvents

Chemical	CAS Number	Glove Thickness (mils)	Breakthrough Time (minutes)
Acetone	67-64-1	4	< 5
8	5 - 10		
Dichloromethane	75-09-2	4	< 5
8	< 5		
Ethanol	64-17-5	4	> 240
8	> 480		
Hexane	110-54-3	4	30 - 60
8	60 - 120		
Methanol	67-56-1	4	< 10
8	10 - 20		
Toluene	108-88-3	4	< 10
8	10 - 20		

Disclaimer: The data in these tables are for guidance only. Actual breakthrough times can vary based on glove manufacturer, specific product, temperature, and concentration of the chemical. Always consult the manufacturer's specific chemical resistance data for the gloves you are using.

Experimental Protocols

Protocol: Determining Chemical Permeation Resistance of Protective Gloves (Based on ASTM F739)

1. Objective: To determine the breakthrough time and permeation rate of a specific chemical through a protective glove material under conditions of continuous contact.

2. Materials:

- Permeation test cell (as specified in ASTM F739)
- Glove material specimen
- Challenge chemical (the nitrile or solvent being tested)
- Collecting medium (e.g., dry nitrogen gas or a suitable liquid)
- Analytical instrument capable of detecting the challenge chemical (e.g., gas chromatograph, mass spectrometer)
- Timer
- Temperature control system

3. Procedure:

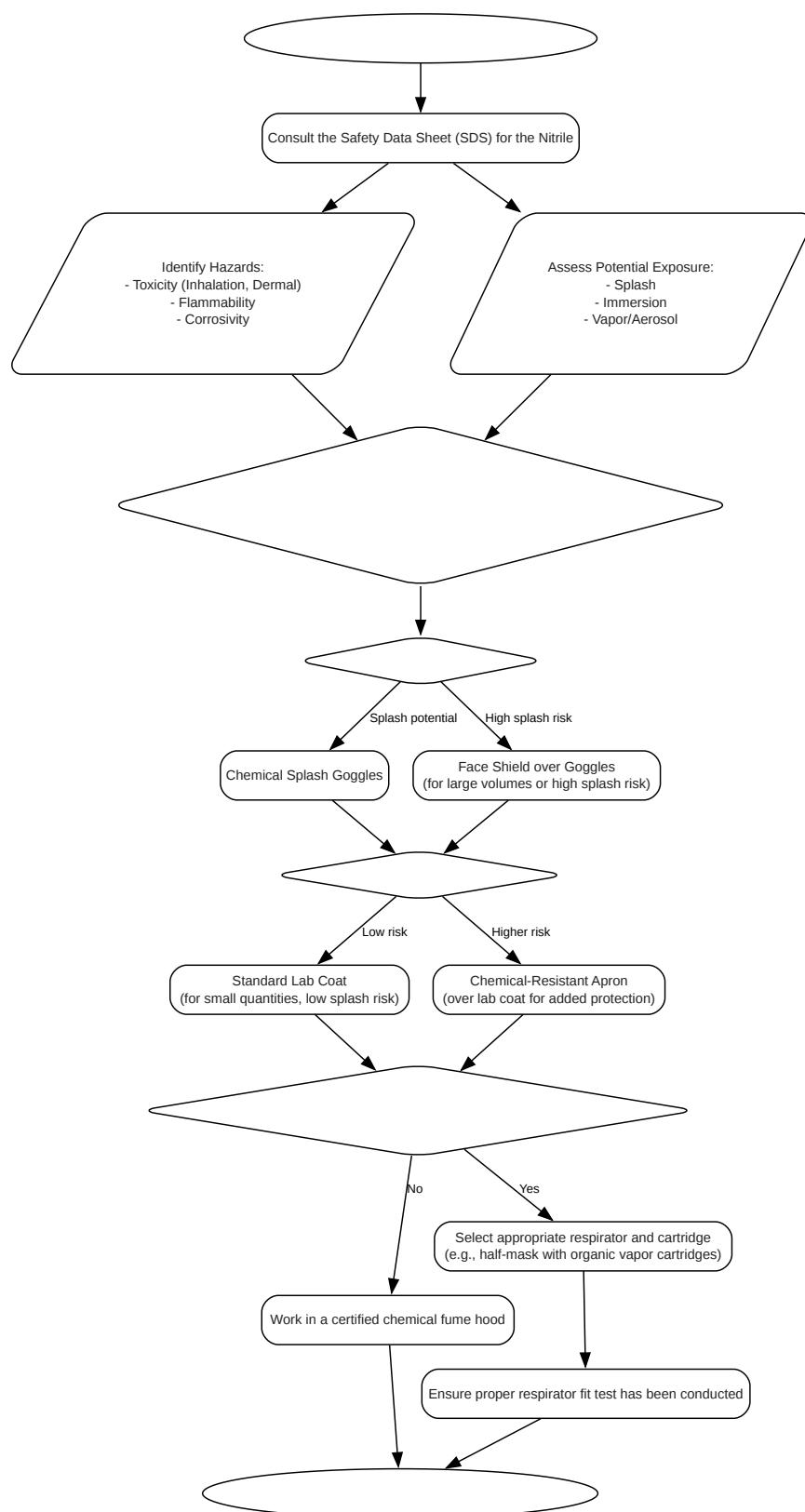
- Cut a circular specimen from the palm area of the glove to be tested.
- Inspect the specimen for any defects.
- Mount the specimen in the permeation test cell, ensuring a leak-tight seal between the two chambers.
- Introduce the challenge chemical into the challenge chamber of the test cell, ensuring it is in continuous contact with the outer surface of the glove specimen.
- Simultaneously, start the flow of the collecting medium through the collection chamber.
- Maintain the test cell at a constant, controlled temperature (typically 25 ± 1 °C).
- Continuously monitor the collecting medium for the presence of the challenge chemical using the analytical instrument.
- Record the time at which the challenge chemical is first detected in the collecting medium. This is the breakthrough time.

- Continue the test to determine the steady-state permeation rate, which is the constant rate at which the chemical permeates through the material after breakthrough.
- At the conclusion of the test, safely drain the challenge chemical and decontaminate the test cell according to established procedures.

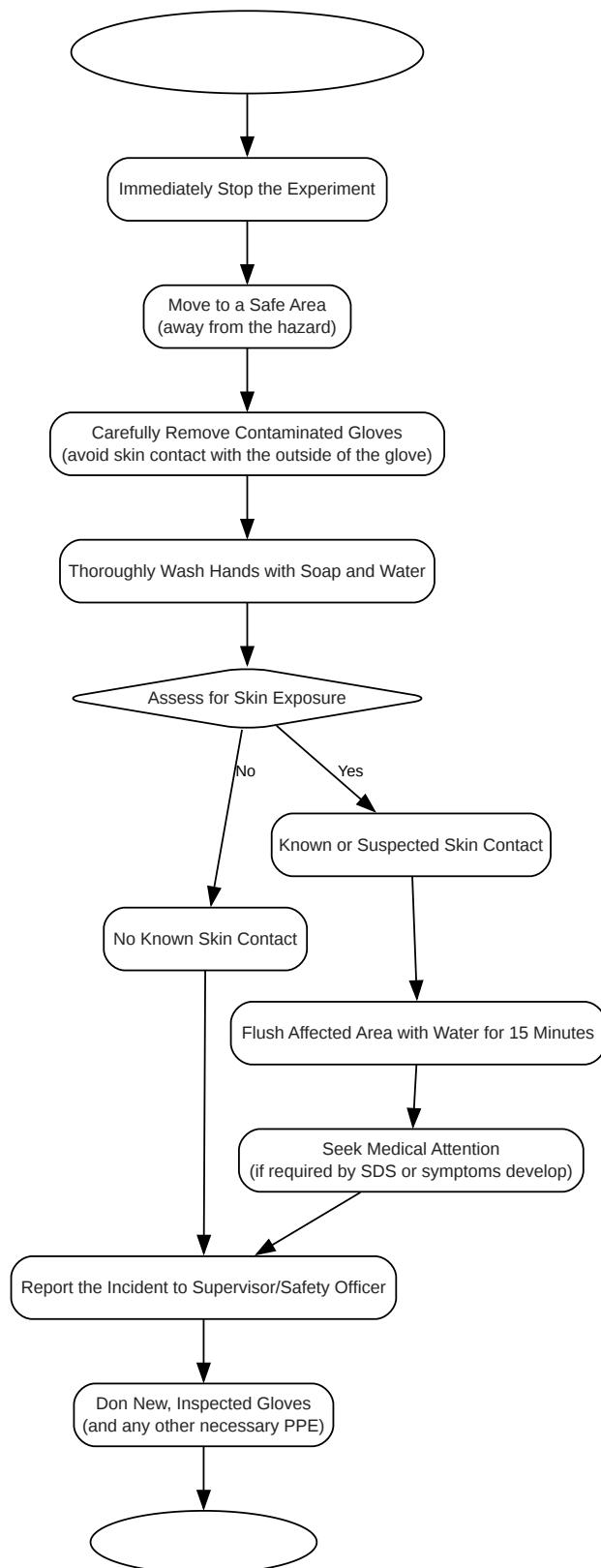
4. Data Analysis:

- Breakthrough Time (BTT): The elapsed time from the start of the test to the initial detection of the chemical in the collection medium.
- Permeation Rate (PR): Calculated based on the concentration of the chemical in the collecting medium, the flow rate of the medium, and the surface area of the glove specimen.

Visualizations

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Caption: PPE Selection Workflow for Handling Nitriles.



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Caption: Emergency Response to Glove Failure.

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